

sulfamonomethoxine environmental fate vs other antibiotics

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Compound Focus: Sulfamonomethoxine

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Environmental Presence & Persistence

The table below summarizes key characteristics of **sulfamonomethoxine** in comparison to other sulfonamides, based on monitoring and laboratory studies.

Antibiotic	Typical Environmental Concentrations	Persistence & Availability	Key Context & Comparison
Sulfamonomethoxine (SMM)	Danjiangkou Reservoir, China: 1.21-4.28 ng/L (2023 data) [1]	Effectively degraded (98.8%) by <i>Bacillus</i> sp. DLY-11 within 48 hours under optimized conditions [2].	The only long-acting sulfonamide authorized for aquaculture; this implies a longer environmental half-life [3].
Sulfamethoxazole (SMX)	European surface waters: Median ~52 ng/L, peaks up to 4-6 µg/L [4].	In soil, shows high availability in the aqueous phase, indicating high mobility and potential for uptake [5].	One of the most frequently detected sulfonamides; high research priority due to its persistence and role in antibiotic resistance [6] [7].

Antibiotic	Typical Environmental Concentrations	Persistence & Availability	Key Context & Comparison
Sulfamethazine (SMZ)	Jiulong River Estuary, China: Average 78.3 ng/L [8].	Data not fully available in search results.	Commonly studied in veterinary contexts; often co-detected with resistance genes [8] [4].

Ecological Impacts on Aquatic Organisms

The toxicological effects of antibiotics on non-target organisms can vary significantly. The following table compares the observed impacts of SMM and other sulfonamides.

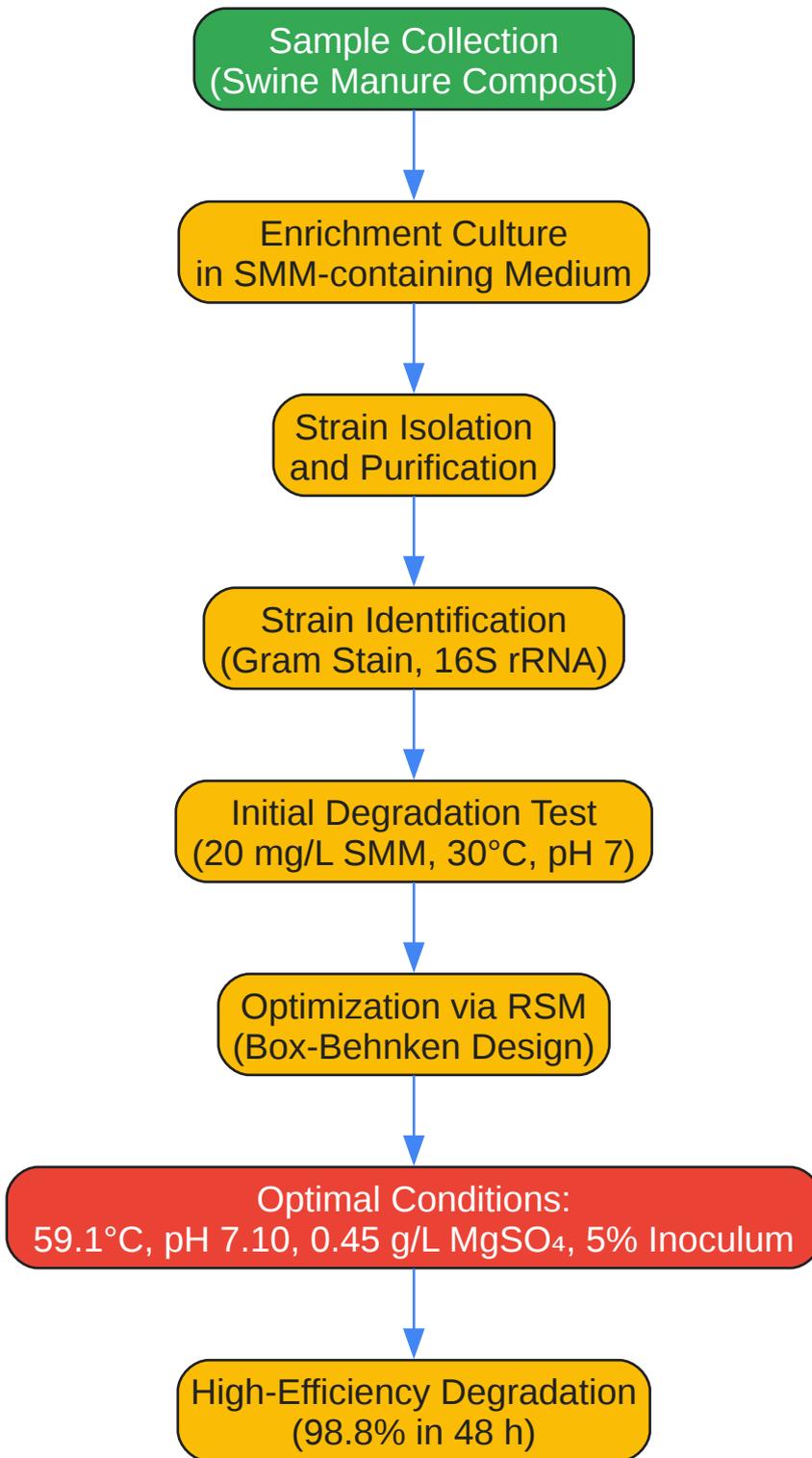
Antibiotic	Test Organism / System	Observed Ecological Effects
Sulfamonomethoxine (SMM)	Freshwater microalgae (<i>Chlorella pyrenoidosa</i>) [3]	At 5 µg/L: Stimulated algal growth. At 500 µg/L: Induced sustained cell apoptosis, but overall growth was maintained due to self-adaptive mechanisms.
SMM + Trimethoprim (TMP)	Freshwater microalgae (<i>Chlorella pyrenoidosa</i>) [3]	Co-exposure at 500 µg/L caused significant growth inhibition and disrupted carbon/nitrogen assimilation, indicating a synergistic toxic effect.
Sulfamethoxazole (SMX)	Freshwater biofilm communities [4]	Altered bacterial structure and induced deformities in diatoms at 500-5000 ng/L.
Sulfamethazine (SMZ)	Freshwater biofilm communities [4]	Reduced diatom species richness and diversity, and increased teratologies (deformities) at 500-5000 ng/L.

Detailed Experimental Protocol for SMM Degradation

The high degradation efficiency of SMM (98.8% in 48 hours) was achieved by the novel strain *Bacillus* sp. DLY-11, isolated from swine manure compost. Here is the detailed methodology [2]:

- **1. Isolation & Identification:** Strain DLY-11 was isolated from aerobically composted swine manure using enrichment culture and purified through repeated streaking. The strain was identified through Gram staining, physiological biochemical tests, and 16S rRNA gene sequencing.
- **2. Degradation Kinetics Experiment:** The selected strain was pre-cultured in LB medium for 12 hours. This seed culture was then inoculated (3% v/v inoculation volume) into a base medium containing 20 mg/L of SMM. The culture was incubated at 30°C with shaking at 160 rpm for 48 hours. Samples were taken at set intervals (0, 1, 3, 6, 10, 24, and 48 hours) to measure the residual SMM concentration and calculate the degradation efficiency.
- **3. Condition Optimization via RSM:** To achieve the maximum degradation rate, conditions were optimized using Response Surface Methodology (RSM) based on a Box-Behnken design. The optimal parameters identified were:
 - **Inoculation Volume:** 5%
 - **Temperature:** 59.1°C
 - **pH:** 7.10
 - **MgSO₄ Concentration:** 0.45 g/L

The following diagram illustrates the experimental workflow for the isolation of the degrading bacterium and the optimization of SMM degradation.



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Summary of Key Findings

To summarize the comparative environmental profile of **Sulfamonomethoxine**:

- **Environmental Role:** SMM is a **long-acting antibiotic** specifically used in aquaculture, which differentiates it from other shorter-acting sulfonamides like SMX and SMZ [3].
- **Degradability:** It can be efficiently broken down by specific microbial strains like *Bacillus* sp. DLY-11 under optimized conditions, which is a promising avenue for bioremediation [2].
- **Ecological Impact:** Its effects are concentration-dependent. At lower, commonly-found levels (ng/L to low µg/L), its impact might be minimal or even stimulatory to some organisms like algae. However, at higher concentrations (e.g., 500 µg/L), especially in combination with synergists like trimethoprim, it can cause significant growth inhibition and physiological disruption [3].

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